

Chemical and physical properties of "1-Ethoxycyclohexene"

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Compound of Interest

Compound Name: 1-Ethoxycyclohexene

Cat. No.: B074910

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An In-depth Technical Guide to 1-Ethoxycyclohexene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1-Ethoxycyclohexene**, a versatile intermediate in organic synthesis. The information is curated for researchers, scientists, and professionals in drug development, offering detailed data, experimental protocols, and visual representations of key processes.

Chemical and Physical Properties

1-Ethoxycyclohexene, with the CAS number 1122-84-5, is a cyclic enol ether. Its fundamental properties are summarized in the tables below, providing a ready reference for laboratory and research applications.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 1: General and Chemical Properties

Property	Value
Chemical Name	1-Ethoxycyclohexene
Synonyms	1-Cyclohexen-1-yl ethyl ether, Ethyl 1-cyclohexenyl ether
CAS Number	1122-84-5
Molecular Formula	C ₈ H ₁₄ O
Molecular Weight	126.20 g/mol [2]
SMILES	CCOC1=CCCCC1[3]
InChI	InChI=1S/C8H14O/c1-2-9-8-6-4-3-5-7-8/h6H,2-5,7H2,1H3[3]

Table 2: Physical Properties

Property	Value
Appearance	Liquid
Boiling Point	187 °C at 760 mmHg
Density	0.89 g/cm ³
Refractive Index	1.455
Flash Point	58.5 °C
XLogP3-AA	2.3[2]
Topological Polar Surface Area	9.2 Å ² [2]

Synthesis of 1-Ethoxycyclohexene: Experimental Protocol

The synthesis of **1-Ethoxycyclohexene** is most commonly achieved through the acid-catalyzed reaction of cyclohexanone with an orthoformate, such as triethyl orthoformate. This method provides a reliable route to the desired enol ether.

Reaction: Cyclohexanone + Triethyl orthoformate → **1-Ethoxycyclohexene** + Ethanol + Ethyl formate

Experimental Procedure:

- Reagents and Equipment:

- Cyclohexanone
- Triethyl orthoformate
- Concentrated Sulfuric Acid (catalyst)
- Ethanol (for reaction and purification)
- Sodium carbonate (for neutralization)
- Anhydrous magnesium sulfate (for drying)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus

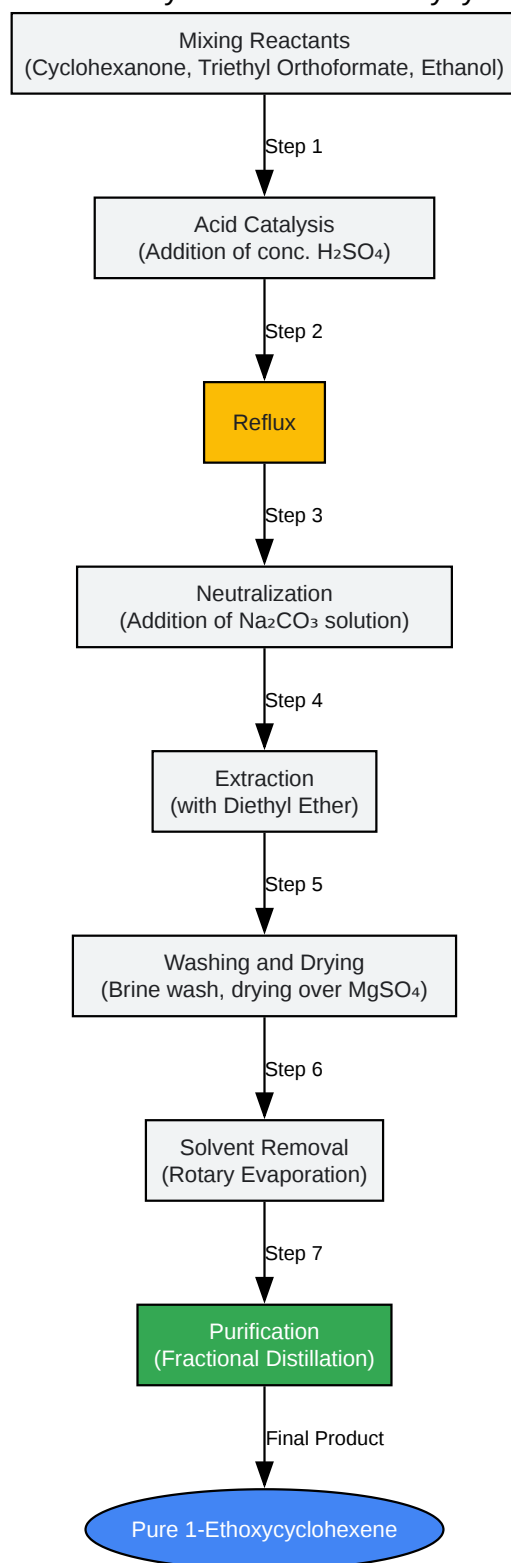
- Protocol:

- To a solution of cyclohexanone in absolute ethanol, add triethyl orthoformate.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- The reaction mixture is then heated under reflux for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- After the reaction is complete, cool the mixture to room temperature.

- Neutralize the acidic catalyst by adding a saturated solution of sodium carbonate until the effervescence ceases.
- The crude product is then extracted with a suitable organic solvent, such as diethyl ether.
- The organic layer is washed with brine and dried over anhydrous magnesium sulfate.
- The solvent is removed under reduced pressure using a rotary evaporator.
- The resulting residue, crude **1-Ethoxycyclohexene**, is purified by fractional distillation under reduced pressure to yield the pure product.

Logical Workflow for Synthesis:

Workflow for the Synthesis of 1-Ethoxycyclohexene

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Caption: A flowchart illustrating the key stages in the synthesis of **1-Ethoxycyclohexene**.

Spectral Data

The structural elucidation of **1-Ethoxycyclohexene** is confirmed by various spectroscopic techniques.

Table 3: Spectroscopic Data

Technique	Data
¹³ C NMR	Spectral data is available on PubChem.[2]
IR Spectroscopy	Vapor phase IR spectrum is available on PubChem.[2]
Mass Spectrometry	Predicted collision cross-section data for various adducts are available on PubChemLite.[5]

Safety and Handling

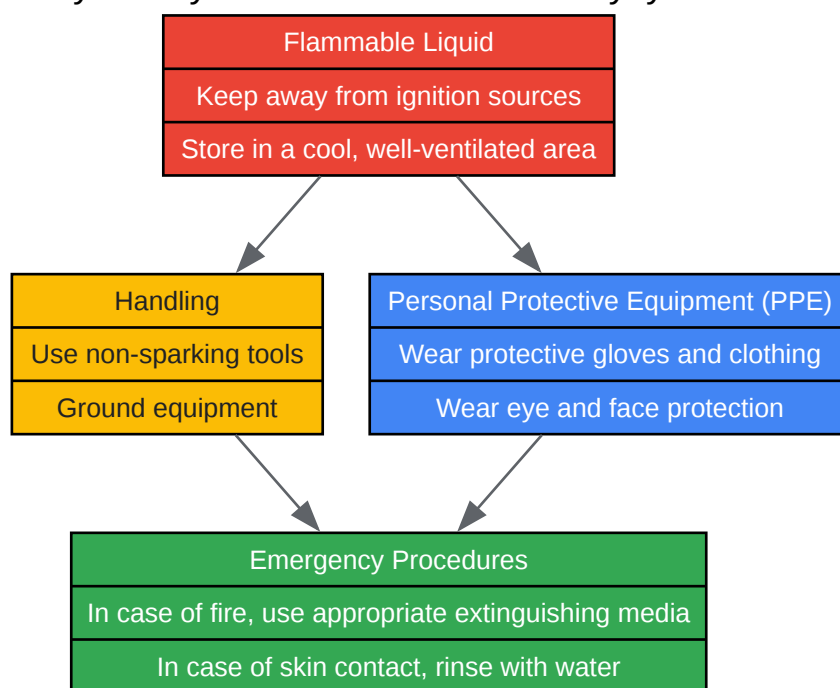
1-Ethoxycyclohexene is a flammable liquid and vapor.[2] Appropriate safety precautions should be taken when handling this compound.

- GHS Classification: Flammable liquids, Category 3.[2]
- Precautionary Statements:
 - Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.
 - Keep container tightly closed.
 - Ground/bond container and receiving equipment.
 - Use explosion-proof electrical/ventilating/lighting equipment.
 - Use only non-sparking tools.
 - Take precautionary measures against static discharge.
 - Wear protective gloves/protective clothing/eye protection/face protection.

- IF ON SKIN (or hair): Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower.
- In case of fire: Use appropriate media for extinction.
- Store in a well-ventilated place. Keep cool.
- Dispose of contents/container to an approved waste disposal plant.

Logical Diagram for Safety Precautions:

Key Safety Precautions for 1-Ethoxycyclohexene



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Caption: A diagram summarizing the essential safety measures for handling **1-Ethoxycyclohexene**.

This guide provides a foundational understanding of **1-Ethoxycyclohexene** for professionals in the chemical and pharmaceutical sciences. For more detailed information, direct consultation of the cited resources is recommended.

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References

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